

# Burow's Solution (Aluminum Acetate) for Otitis Externa: A Comparative Efficacy Guide

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## Compound of Interest

Compound Name: Aluminum acetate

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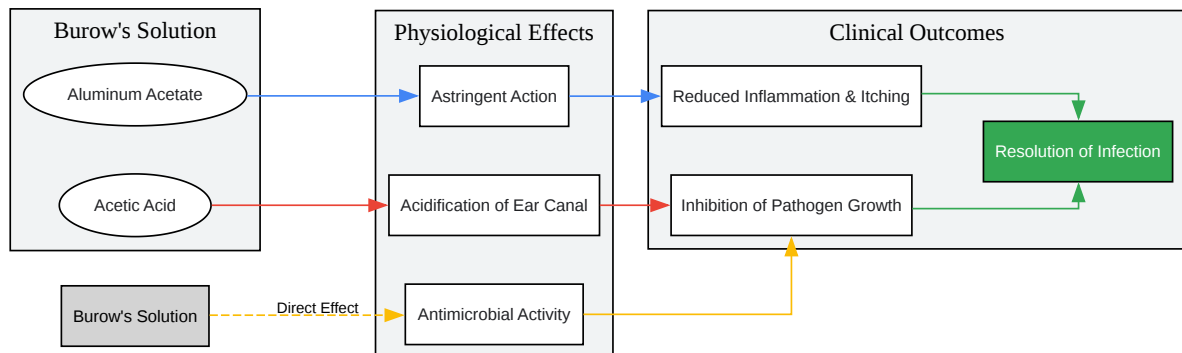
This guide provides a comprehensive comparison of the efficacy of Burow's solution (**aluminum acetate**) in the treatment of ear infections, primarily otitis externa, against other therapeutic alternatives. The information is supported by experimental data from clinical and laboratory studies to assist in research and development efforts.

## Mechanism of Action

Burow's solution is a combination of acetic acid and **aluminum acetate**, which work synergistically to treat otitis externa.[1] Its primary mechanisms of action are:

- **Acidification:** The acetic acid component lowers the pH of the ear canal, creating an acidic environment that is unfavorable for the growth of pathogenic bacteria and fungi.[2]
- **Astringent Properties:** **Aluminum acetate** acts as an astringent, causing the constriction of tissues and reducing inflammation and itching.[3]
- **Antimicrobial Effects:** The solution exhibits broad-spectrum antimicrobial activity, effectively eliminating common pathogens associated with ear infections.[1] This includes activity against antibiotic-resistant strains such as MRSA.[4][5]
- **Drying Effect:** Burow's solution also helps to dry the ear canal, which is beneficial as moisture can promote the growth of bacteria and fungi.[5]

The proposed mechanism of action for Burow's solution in treating otitis externa is multifaceted, involving the creation of an acidic environment hostile to pathogens, an astringent effect to reduce inflammation and secretions, and a direct antimicrobial action.



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Caption: Mechanism of action of Burow's solution in treating otitis externa.

## Comparative Efficacy Data

The following tables summarize the quantitative data from various studies comparing Burow's solution and its components with other treatments for otitis externa.

### Table 1: Clinical Cure Rates

Treatment Group	Study Population	Duration of Treatment	Cure Rate (%)	Reference
Modified Burow's Solution	142 dogs with otitis externa	10 days	65%	<a href="#">[6]</a> <a href="#">[7]</a>
Surolan (polymyxin B, prednisolone, miconazole)	142 dogs with otitis externa	10 days	59%	<a href="#">[6]</a> <a href="#">[7]</a>
Burow's Solution	50 human ears with chronic ear infection	Not specified	70% ("cured"), 20% ("improved")	<a href="#">[4]</a> <a href="#">[8]</a>
Acetic Acid	71 adults with acute otitis externa	14 days	68%	<a href="#">[9]</a> <a href="#">[10]</a>
Steroid + Acetic Acid	63 adults with acute otitis externa	14 days	81%	<a href="#">[9]</a> <a href="#">[10]</a>
Steroid + Antibiotic	79 adults with acute otitis externa	14 days	87%	<a href="#">[9]</a> <a href="#">[10]</a>
Hydrocortisone-Neosporin	50 patients with otitis externa	7 days	48%	<a href="#">[11]</a>
Hydrocortisone-Acetic Acid	50 patients with otitis externa	7 days	47.92%	<a href="#">[11]</a>
Ciprofloxacin 0.2%	318 patients with acute diffuse otitis externa	7 days	86.6%	<a href="#">[12]</a>
Polymyxin B-Neomycin-Hydrocortisone	312 patients with acute diffuse otitis externa	7 days	81.1%	<a href="#">[12]</a>

**Table 2: Microbiological Efficacy**

Treatment	Organism	Time to Eradication	Reference
Burow's Solution	MRSA, S. pneumoniae, C. albicans, Aspergillus	Within 20 minutes	<a href="#">[4]</a> <a href="#">[8]</a>
Modified Burow's Solution	Gram-positive bacteria (except Enterococcus)	Within 5 minutes	<a href="#">[5]</a> <a href="#">[13]</a>
Modified Burow's Solution	Gram-negative bacteria (including P. aeruginosa)	Within 30 seconds	<a href="#">[5]</a> <a href="#">[13]</a>
Modified Burow's Solution	Candida albicans	Within 2 minutes	<a href="#">[5]</a> <a href="#">[13]</a>
Modified Burow's Solution	MRSA	Within 5 minutes	<a href="#">[5]</a> <a href="#">[13]</a>
0.3% Ofloxacin	MRSA	80.6% survived after 20 minutes	<a href="#">[5]</a> <a href="#">[13]</a>
2% Acetic Acid	Bacteria and fungi from otitis externa patients	< 0.25 minutes (minimum lethal-time)	<a href="#">[14]</a>

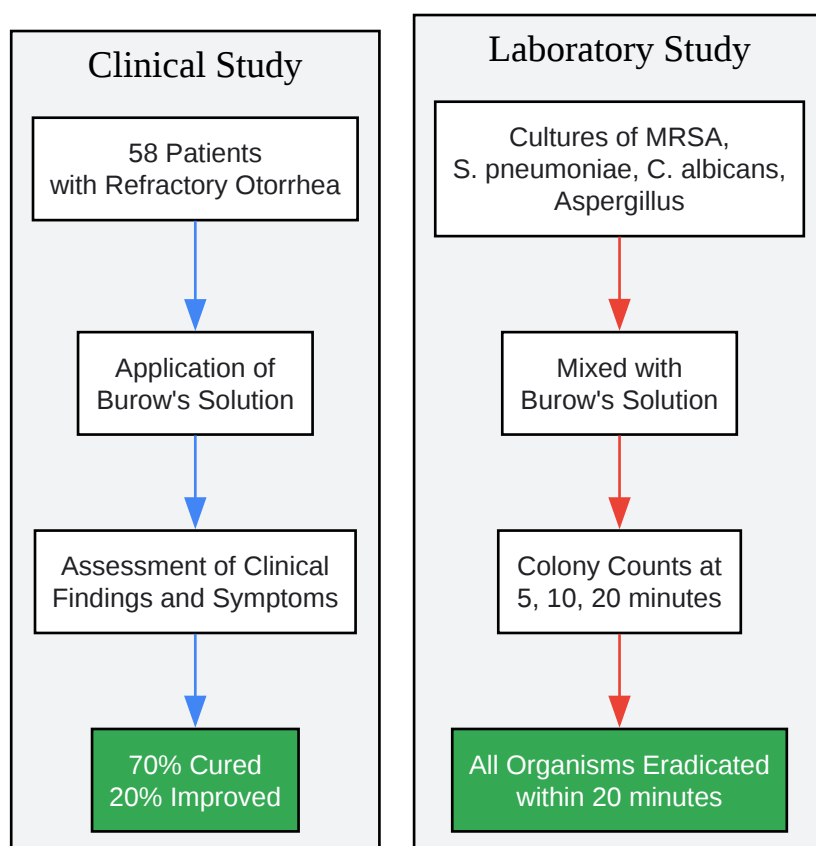
## Experimental Protocols

This section details the methodologies of key studies cited in this guide.

### Study 1: Kashiwamura et al. (2004) - Efficacy of Burow's Solution in Chronic Ear Infections

- Objective: To determine the efficacy of Burow's solution for chronic ear infections.
- Study Design: A prospective clinical study and a laboratory study on antimicrobial effects.
- Participants: 58 patients with refractory otorrhea.

- Intervention:
  - Clinical: Application of Burow's solution to the affected ears.
  - Laboratory: Burow's solution was mixed with cultures of methicillin-resistant *Staphylococcus aureus* (MRSA), penicillin-resistant *Streptococcus pneumoniae*, *Candida albicans*, and *Aspergillus*.
- Outcome Measures:
  - Clinical: Changes in clinical findings of the ear and symptoms of otorrhea.
  - Laboratory: The number of bacterial or fungal colonies was counted at 5, 10, and 20 minutes after mixing with Burow's solution.
- Results:
  - Clinical: 70% of the 50 assessed ears were "cured," and 20% were "improved."[\[4\]](#)[\[8\]](#)
  - Laboratory: All four tested organisms were eradicated within 20 minutes of exposure to Burow's solution.[\[4\]](#)[\[8\]](#)



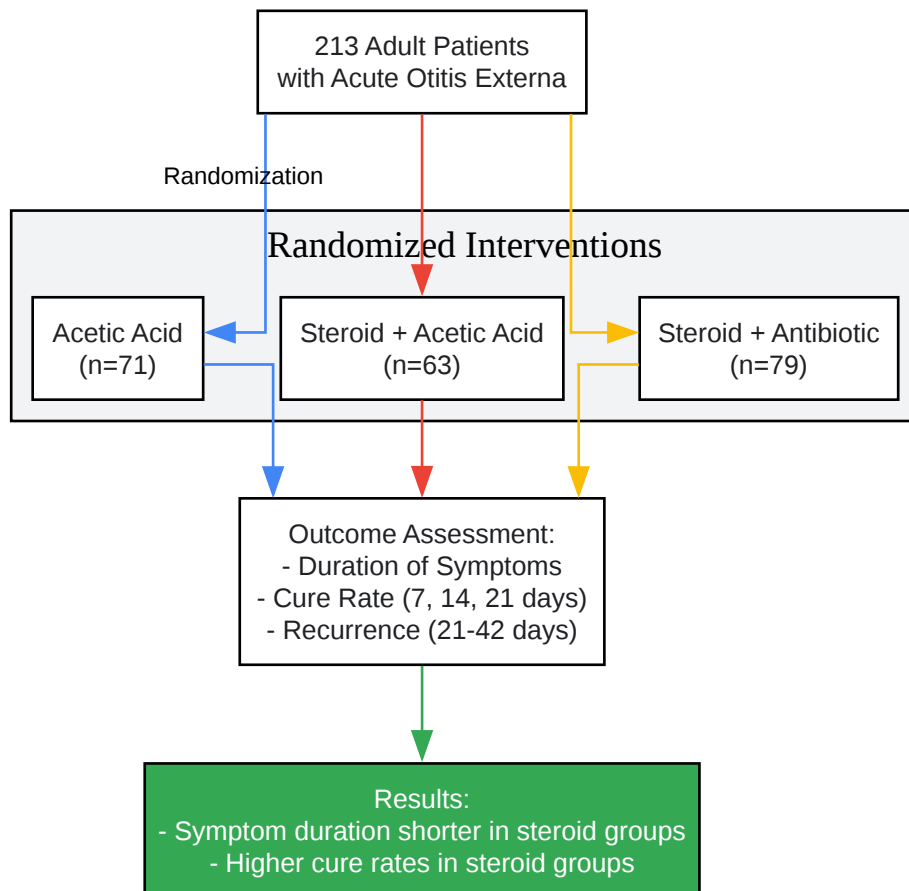
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Caption: Experimental workflow of the study by Kashiwamura et al. (2004).

## Study 2: van Balen et al. (2003) - Comparison of Three Treatments for Acute Otitis Externa

- Objective: To compare the clinical efficacy of acetic acid, corticosteroid with acetic acid, and steroid with antibiotic ear drops for acute otitis externa in a primary care setting.[9]
- Study Design: A randomized controlled trial.[9]
- Participants: 213 adult patients with acute otitis externa.[9]
- Interventions:
  - Acetic acid ear drops.

- Triamcinolone acetonide (corticosteroid) and acetic acid ear drops.
- Dexamethasone (steroid), neomycin, and polymyxin B (antibiotics) ear drops.
- Outcome Measures:
  - Primary: Duration of symptoms.
  - Secondary: Cure rate at 7, 14, and 21 days, and recurrence of symptoms between 21 and 42 days.[9][10]
- Results:
  - The median duration of symptoms was 8 days for the acetic acid group, 7 days for the steroid and acetic acid group, and 6 days for the steroid and antibiotic group.[9]
  - Cure rates at 14 days were significantly higher in the steroid-containing groups compared to the acetic acid alone group.[9][10]



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Caption: Experimental workflow of the randomized controlled trial by van Balen et al. (2003).

## Safety and Tolerability

Topical application of Burow's solution is generally considered safe, with no significant side effects reported in several studies.[1] However, it is important to note that Burow's solution should not be used in patients with a perforated tympanic membrane, as some studies suggest a potential for ototoxicity if it enters the middle ear.[1][15]

## Conclusion

Burow's solution is an effective treatment for otitis externa, demonstrating broad-spectrum antimicrobial activity and clinical efficacy comparable to some antibiotic and steroid preparations.[1] Its multifaceted mechanism of action, which includes acidification, astringent effects, and direct antimicrobial properties, makes it a valuable therapeutic option. The choice between Burow's solution and other treatments may depend on the specific clinical presentation, microbial etiology, and patient factors. For cases of uncomplicated acute otitis externa, Burow's solution presents a viable alternative to antibiotic-containing ear drops, which may help in mitigating the development of antibiotic resistance.[1] Further large-scale, randomized controlled trials are warranted to establish definitive treatment guidelines.

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